

An In-depth Technical Guide to Chimassorb 2020 (CAS: 192268-64-7)

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Compound of Interest

Compound Name: Chimassorb 2020

Cat. No.: B8282987

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Introduction

Chimassorb 2020, identified by CAS number 192268-64-7, is a high molecular weight Hindered Amine Light Stabilizer (HALS). It is crucial to note that **Chimassorb 2020** is a polymer additive designed for enhancing the durability of plastics and is not intended for pharmaceutical or drug development applications.^{[1][2][3][4]} Its primary function is to protect polymeric materials from degradation caused by exposure to ultraviolet (UV) radiation and long-term heat.^{[2][4][5]} This technical guide provides a comprehensive overview of its physicochemical properties, mechanism of action, and analytical methodologies for its characterization.

Physicochemical Properties

Chimassorb 2020 is a block oligomeric HALS characterized by its high molecular weight and low volatility.^[5] These properties contribute to its excellent compatibility with a wide range of polymers and high resistance to extraction.^{[3][5]} A notable feature of **Chimassorb 2020** is its very narrow molecular weight distribution, which ensures consistent performance during processing and in the final application.^{[3][5]}

General and Physical Properties

Property	Value	Reference
Chemical Name	1,6-Hexanediamine, N,N'-bis(2,2,6,6-tetramethyl-4-piperidinyl)-polymer with 2,4,6-trichloro-1,3,5-triazine, reaction products with N-butyl-1-butanamine and N-butyl-2,2,6,6-tetramethyl-4-piperidinamine	[5]
CAS Number	192268-64-7	[5]
Molecular Weight	2600 - 3400 g/mol	[5]
Appearance	Slightly yellow granules	[5]
Melting Range	120 - 150 °C	[5]
Specific Gravity (20 °C)	1.01 g/cm ³	[5]
Vapor Pressure (20 °C)	7 x 10 ⁻¹⁰ Pa (extrapolated)	[5]

Solubility Data (at 20 °C)

Solvent	Solubility (% w/w)	Reference
Water	< 0.0001	[5]
n-Hexane	> 50	[5]
Tetrahydrofuran	> 15	[5]
Dichloromethane	> 15	[5]
Ethanol/Water (95/5)	> 2.5	[5]
n-Octanol	> 1.0	[5]
Isopropanol	> 0.2	[5]

Thermal Stability (Thermogravimetric Analysis - TGA)

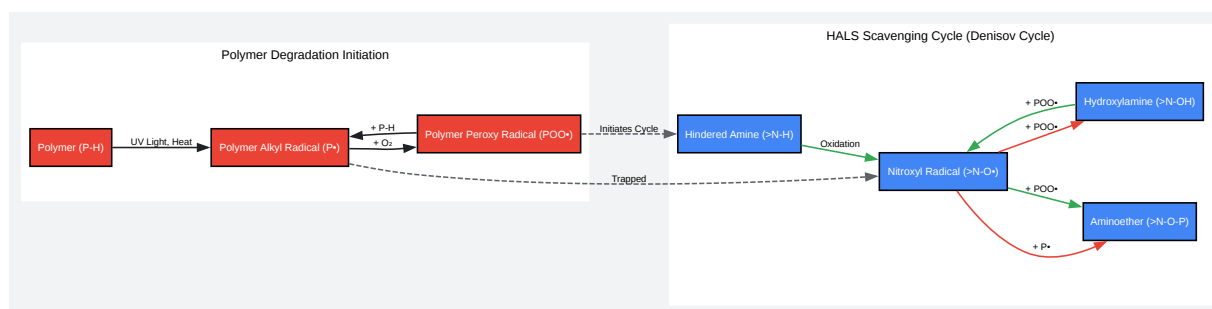
Thermogravimetric analysis, conducted at a heating rate of 10 °C/min in air, indicates the following weight loss at different temperatures:

Temperature (°C)	Weight Loss (%)	Reference
250	0.7	[5]
275	0.8	[5]
300	1.1	[5]
325	1.7	[5]
350	3.6	[5]

Mechanism of Action: The Denisov Cycle

Unlike UV absorbers that function by absorbing UV radiation, Hindered Amine Light Stabilizers (HALS) like **Chimassorb 2020** act as radical scavengers.[1][6] They inhibit the degradation of polymers by continuously and cyclically removing free radicals generated during the photo-oxidation process.[1][6] This regenerative mechanism is known as the Denisov Cycle.[1][6]

The cycle begins with the HALS molecule being oxidized to a stable nitroxyl radical.[1][6] This nitroxyl radical then traps the polymer alkyl and peroxy radicals, which are responsible for the degradation cascade.[1] A key advantage of this mechanism is that the HALS is regenerated, allowing a single molecule to neutralize multiple free radicals, thus providing long-term protection to the polymer.[1][6]



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Caption: The Denisov Cycle illustrating the regenerative radical scavenging mechanism of HALS.

Experimental Protocols: Analytical Methods

The determination of high molecular weight HALS like **Chimassorb 2020** in a polymer matrix presents an analytical challenge due to its oligomeric nature and high hydrophobicity.[7] Several advanced analytical techniques have been developed for its identification and quantification.

High-Performance Liquid Chromatography (HPLC)

HPLC is a common technique for the analysis of HALS. Due to the basic nature of the hindered amine, a key aspect of the method is often the use of a basic mobile phase or an amine additive to facilitate elution from the column.[8]

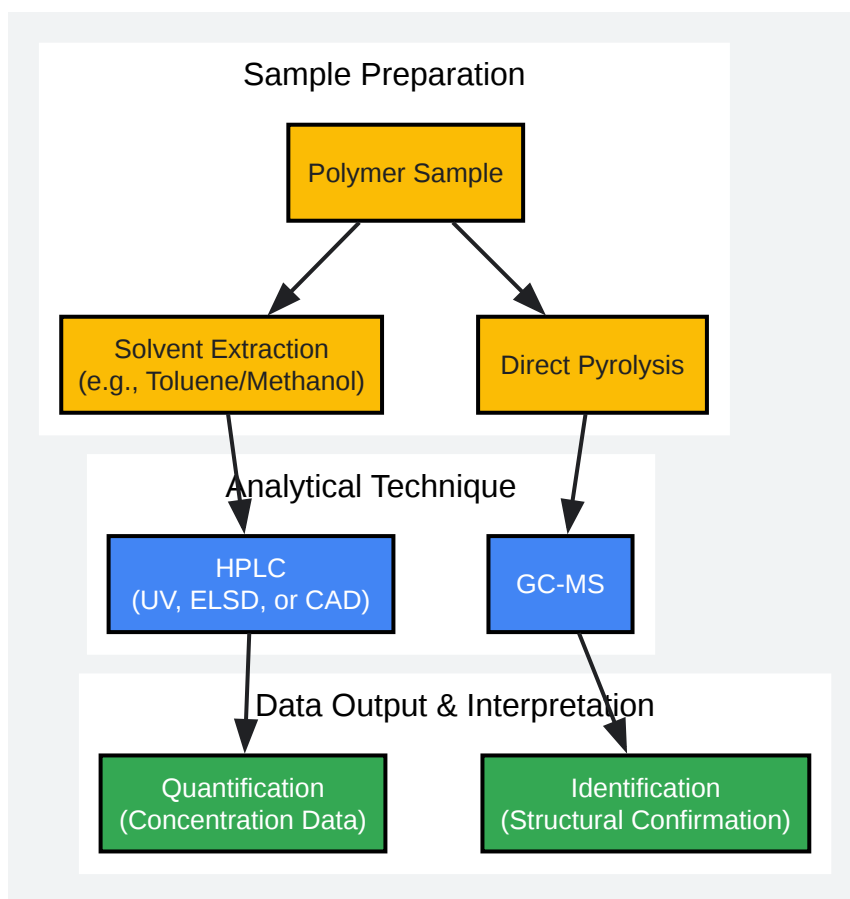
- Objective: To quantify the concentration of **Chimassorb 2020** in a polymer extract.
- Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) system.
- Detectors: UV detector, Evaporative Light Scattering Detector (ELSD), or Charged Aerosol Detector (CAD).[8][9] A CAD is particularly useful as it does not require the analyte to have a chromophore.[9]
- Column: A C18 reversed-phase column is typically used.[9]
- Sample Preparation (Extraction):
 - Dissolve a known weight of the polymer sample in a suitable solvent (e.g., boiling xylene or toluene).
 - Precipitate the polymer by adding a non-solvent (e.g., methanol).
 - The HALS remains in the solvent phase. Filter the solution to remove the precipitated polymer.
 - The resulting extract is then concentrated and reconstituted in a solvent suitable for HPLC injection.
- Chromatographic Conditions (Example):
 - Mobile Phase: A gradient of an alkaline aqueous phase and an organic solvent (e.g., acetonitrile or tetrahydrofuran).
 - Flow Rate: Typically 1.0 mL/min.
 - Column Temperature: Maintained at a constant temperature, for example, 40°C.
 - Injection Volume: 5-20 µL.
- Quantification: A calibration curve is constructed using standards of known **Chimassorb 2020** concentrations. The concentration in the sample is determined by comparing its peak area to the calibration curve.

Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

Py-GC-MS is a powerful technique for the direct identification of polymeric additives like **Chimassorb 2020** without the need for solvent extraction.

- Objective: To identify **Chimassorb 2020** within a polymer matrix based on its specific pyrolysis products.
- Instrumentation:
 - Pyrolyzer unit coupled to a Gas Chromatograph-Mass Spectrometer (GC-MS).
- Methodology:
 - A small amount of the polymer sample is placed in the pyrolyzer.
 - The sample is rapidly heated to a high temperature (e.g., 600-800°C) in an inert atmosphere. This thermal energy breaks down the polymer and the additive into smaller, volatile fragments.
 - The pyrolysis products are swept into the GC column, where they are separated based on their boiling points and interaction with the stationary phase.
 - The separated fragments then enter the Mass Spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique "fingerprint" for each fragment.
- Data Analysis: The resulting pyrogram (a chromatogram of pyrolysis products) will show a series of peaks. By analyzing the mass spectra of these peaks, characteristic fragments of **Chimassorb 2020** can be identified, confirming its presence in the original polymer. This method is particularly useful for distinguishing between different types of HALS with similar chemical structures.^{[8][10]}



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Caption: A generalized workflow for the analysis of **Chimassorb 2020** in polymer samples.

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